

An In-depth Technical Guide to Phenylmethanesulfonyl Chloride (CAS: 1939-99-7)

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Compound of Interest

Compound Name: *Phenylmethanesulfonyl chloride*

Cat. No.: *B156824*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenylmethanesulfonyl chloride (PMSC), also known as α -toluenesulfonyl chloride, is a reactive organic compound widely utilized in biochemical and molecular biology research. Its primary application is as an irreversible inhibitor of serine proteases, a class of enzymes that play crucial roles in numerous physiological and pathological processes. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, experimental protocols, and safety considerations for **Phenylmethanesulfonyl chloride**. It is designed to equip researchers, scientists, and drug development professionals with the essential knowledge for its effective and safe use in the laboratory.

Chemical and Physical Properties

Phenylmethanesulfonyl chloride is a white to off-white crystalline solid.^[1] It is characterized by the presence of a reactive sulfonyl chloride group attached to a benzyl moiety. This structure is fundamental to its function as a protease inhibitor.

Property	Value	Reference(s)
CAS Number	1939-99-7	[2] [3] [4] [5]
Molecular Formula	C ₇ H ₇ ClO ₂ S	[2] [3] [4]
Molecular Weight	190.65 g/mol	[2] [3] [4]
Appearance	White to off-white crystalline solid	[1]
Melting Point	92-94 °C	[2]
Boiling Point	120 °C at 10 mmHg	[4]
Synonyms	α-Toluenesulfonyl chloride, Benzylsulfonyl chloride	[1] [2]

Mechanism of Action: Irreversible Serine Protease Inhibition

The primary utility of **Phenylmethanesulfonyl chloride** in a research setting stems from its ability to irreversibly inhibit serine proteases such as trypsin and chymotrypsin. The mechanism of inhibition is analogous to that of the more commonly studied Phenylmethylsulfonyl fluoride (PMSF).

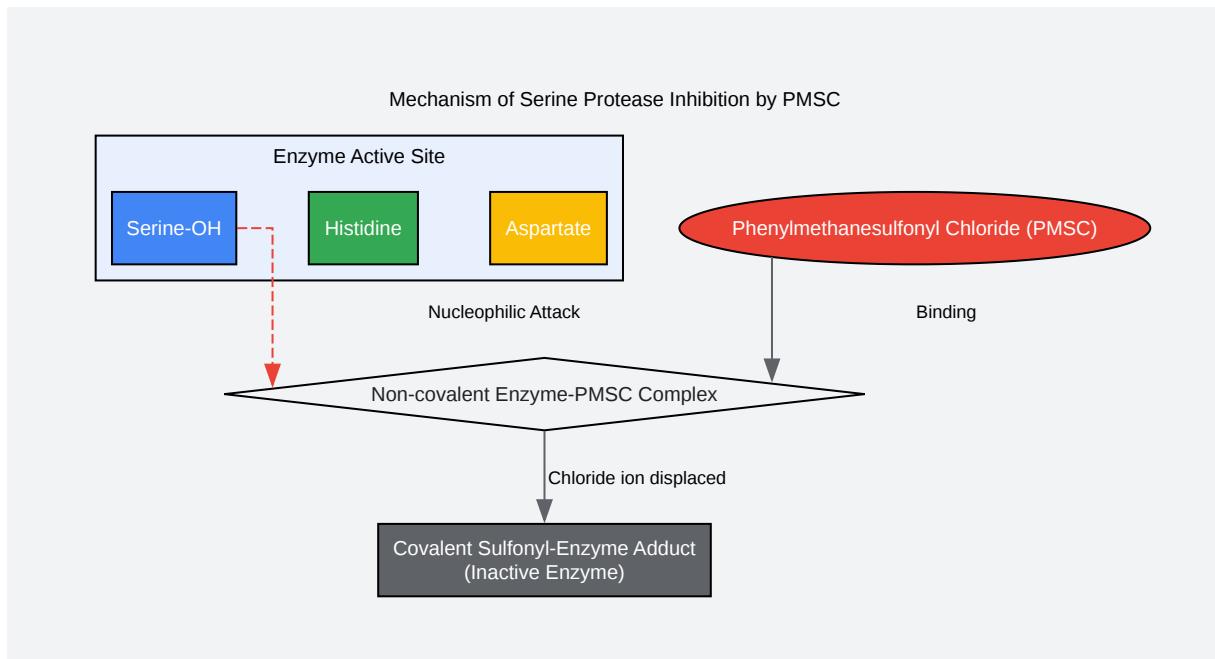
Serine proteases are characterized by a catalytic triad in their active site, typically composed of serine, histidine, and aspartate residues. The serine residue acts as a potent nucleophile. PMSC, with its electrophilic sulfonyl group, serves as a target for this nucleophilic attack.

The inhibition process can be summarized in the following steps:

- Binding to the Active Site: PMSC initially binds to the active site of the serine protease.
- Nucleophilic Attack: The activated serine hydroxyl group in the catalytic triad attacks the sulfur atom of the sulfonyl chloride.
- Covalent Adduct Formation: This attack leads to the displacement of the chloride ion and the formation of a stable, covalent sulfonyl-enzyme adduct.[\[6\]](#)

- Irreversible Inactivation: The formation of this covalent bond permanently modifies the active site serine, rendering the enzyme catalytically inactive.

Caption: The mechanism of irreversible inhibition of a serine protease by **Phenylmethanesulfonyl chloride (PMSC)**.



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Experimental Protocols

Preparation of Stock Solution

Due to the reactivity and instability of **Phenylmethanesulfonyl chloride** in aqueous solutions, it is crucial to prepare fresh stock solutions in an anhydrous organic solvent immediately before use.

Materials:

- Phenylmethanesulfonyl chloride (PMSC)** powder

- Anhydrous isopropanol, ethanol, or dimethyl sulfoxide (DMSO)
- Appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.

Procedure:

- Safety Precautions: PMSC is a corrosive and toxic compound. All handling of the powder and concentrated solutions should be performed in a chemical fume hood.
- Weighing: Carefully weigh the desired amount of PMSC powder. For a 100 mM stock solution, weigh 19.07 mg of PMSC.
- Dissolving: Transfer the weighed PMSC to a sterile conical tube. Add 1 mL of anhydrous solvent (e.g., isopropanol).
- Mixing: Vortex the solution until the PMSC is completely dissolved. Gentle warming may be applied if necessary.
- Storage: The stock solution should be used immediately. If short-term storage is necessary, it can be stored at -20°C in small, tightly sealed aliquots to minimize freeze-thaw cycles.

Use in Cell Lysis and Protein Extraction

PMSC is commonly added to lysis buffers to prevent proteolytic degradation of target proteins by endogenous serine proteases released during cell disruption.

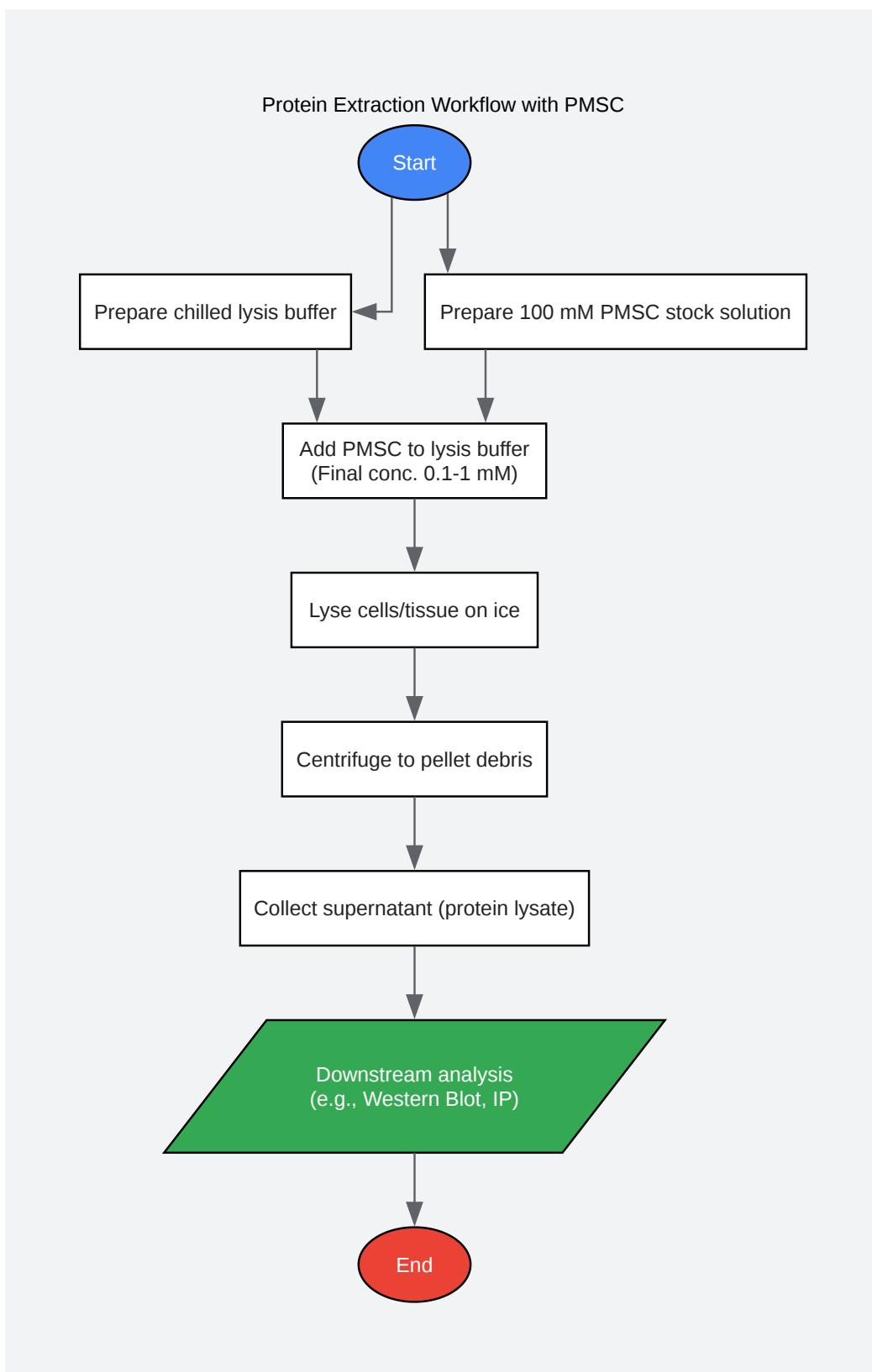
Materials:

- Chilled lysis buffer (e.g., RIPA, NP-40 based buffers)
- 100 mM PMSC stock solution
- Cell pellet or tissue sample

Procedure:

- **Timing is Critical:** Due to the short half-life of sulfonyl halides in aqueous buffers, add the PMSC stock solution to the chilled lysis buffer immediately before lysing the cells or tissue.
- **Final Concentration:** The recommended final working concentration of PMSC is typically between 0.1 and 1 mM. To achieve a 1 mM final concentration, add 10 μ L of a 100 mM stock solution to every 1 mL of lysis buffer.
- **Lysis:** Immediately proceed with your standard cell lysis or tissue homogenization protocol on ice.
- **Downstream Processing:** The presence of PMSC is generally compatible with most downstream applications such as protein quantification assays (e.g., BCA, Bradford), immunoprecipitation, and Western blotting.

Caption: A typical experimental workflow for protein extraction using PMSC.



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Stability and Reactivity

A critical aspect of working with **Phenylmethanesulfonyl chloride** is its limited stability in aqueous solutions. The sulfonyl chloride group is susceptible to hydrolysis, which inactivates the compound. This hydrolysis is pH-dependent, with the rate increasing at higher pH.

While specific kinetic data for the hydrolysis of PMSC is not readily available, data from its close analog, Phenylmethylsulfonyl fluoride (PMSF), provides a useful reference. The half-life of PMSF in aqueous solution at 25°C is approximately 110 minutes at pH 7.0, 55 minutes at pH 7.5, and 35 minutes at pH 8.0.^{[3][7]} It is reasonable to assume that PMSC has a similar or even shorter half-life due to the better leaving group nature of chloride compared to fluoride. This underscores the importance of adding PMSC to buffers immediately before use.

Applications in Research and Drug Development

The primary application of **Phenylmethanesulfonyl chloride** is in the preservation of protein integrity during experimental procedures. By inhibiting serine proteases, PMSC is invaluable in:

- Protein Purification: Preventing the degradation of the target protein by endogenous proteases.
- Enzyme Assays: Ensuring that the activity of the enzyme of interest is not affected by contaminating proteases.
- Immunoprecipitation and Western Blotting: Maintaining the integrity of protein antigens and targets.
- Cell Signaling Studies: In the study of signaling pathways, such as the MAPK and NF-κB pathways, it is crucial to preserve the phosphorylation state and abundance of signaling proteins. PMSC is often included in lysis buffers to prevent the degradation of kinases, phosphatases, and transcription factors, thereby allowing for accurate analysis of their activation status.

While not a therapeutic agent itself, PMSC is a vital tool in the research and development of drugs that target serine proteases, which are implicated in a wide range of diseases including inflammation, cancer, and cardiovascular disorders.

Safety and Handling

Phenylmethanesulfonyl chloride is a hazardous substance and must be handled with appropriate safety precautions.

Hazard	Description	Precautionary Measures
Corrosive	Causes severe skin burns and eye damage.	Wear protective gloves, clothing, eye, and face protection.
Toxicity	Harmful if swallowed or inhaled.	Work in a well-ventilated area, preferably a chemical fume hood. Avoid breathing dust.
Reactivity	Reacts with water, releasing toxic gas.	Store in a dry, cool, and well-ventilated place. Keep away from moisture.

First Aid Measures:

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Conclusion

Phenylmethanesulfonyl chloride is an essential tool for researchers and scientists in the fields of biochemistry, molecular biology, and drug development. Its ability to irreversibly inhibit

serine proteases is critical for preserving the integrity of proteins in a wide array of experimental contexts. A thorough understanding of its properties, mechanism of action, and proper handling procedures, particularly its instability in aqueous solutions, is paramount for its effective and safe utilization in the laboratory. This guide provides the foundational knowledge to enable researchers to confidently and responsibly incorporate **Phenylmethanesulfonyl chloride** into their experimental workflows.

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